

Proper Disposal and Safe Handling of TAS-114

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Compound of Interest

Compound Name: TAS-114

Cat. No.: B611158

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential procedural guidance for **TAS-114**, a compound identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. Adherence to these guidelines is critical for laboratory safety and environmental protection.

Safety and Hazard Information

The primary hazards associated with **TAS-114** are acute oral toxicity and significant aquatic toxicity.^[1] The Globally Harmonized System (GHS) classification for **TAS-114** is summarized below.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute aquatic toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic aquatic toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE) and Handling

When working with **TAS-114**, it is crucial to use appropriate personal protective equipment to minimize exposure.^[1] Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, should also be in place.^[1]

Recommended PPE:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.
- Respiratory Protection: A suitable respirator should be used.

Safe Handling Practices:

- Avoid inhalation, and contact with eyes and skin.
- Prevent the formation of dust and aerosols.
- Use only in areas with appropriate exhaust ventilation.
- Do not eat, drink, or smoke when using this product.
- Wash skin thoroughly after handling.

First Aid Measures

In case of accidental exposure, the following first aid measures should be taken immediately:

Exposure Route	First Aid Procedure
Eye Contact	Remove any contact lenses, locate an eye-wash station, and immediately flush eyes with large amounts of water. Ensure adequate flushing by separating the eyelids with fingers. Promptly call a physician.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Inhalation	Immediately relocate yourself or the casualty to fresh air.

Disposal Protocol

The disposal of **TAS-114** and its container must be handled by an approved waste disposal plant. It is imperative to avoid releasing this substance into the environment due to its high aquatic toxicity.

Below is a workflow diagram outlining the key steps for the proper disposal of **TAS-114**.



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Caption: **TAS-114** Disposal Workflow.

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References

- 1. TAS-114|1198221-21-4|MSDS [dcchemicals.com]
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